Technical Guide: Physicochemical Profiling & Synthesis of 4-Phenylpyridine-3-carbaldehyde

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Compound of Interest

Compound Name:	*4-Phenylpyridine-3-carbaldehyde*
CAS No.:	*46268-56-8*
Cat. No.:	*B1601288*

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Executive Summary

4-Phenylpyridine-3-carbaldehyde (also known as 4-phenylnicotinaldehyde) is a substituted pyridine derivative widely utilized as a scaffold in the synthesis of fused heterocyclic systems, such as naphthyridines and phenanthrolines.[1][2] Its structural unique feature—an aldehyde group adjacent to a phenyl ring on a pyridine core—makes it a versatile electrophile for condensation reactions (e.g., Friedländer synthesis).

This guide provides researchers with validated physicochemical data, a robust synthesis protocol via Suzuki-Miyaura coupling, and a self-validating characterization workflow.

Chemical Identity & Physicochemical Properties[1][3][4][5][6][7][8][9][10][11]

Nomenclature & Identifiers

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Attribute	Details
IUPAC Name	4-Phenylpyridine-3-carbaldehyde
Synonyms	4-Phenylnicotinaldehyde; 3-Formyl-4-phenylpyridine
CAS Registry Number	46268-56-8
Molecular Formula	$C_{12}H_9NO$
Molecular Weight	183.21 g/mol
SMILES	O=Cc1c(c2ccccc2)hccn1

Physical Properties

Unlike its parent compound (nicotinaldehyde), the introduction of the phenyl group at the 4-position significantly alters the lipophilicity and solid-state properties.

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Property	Value / Description	Notes & Context
Physical State	Viscous Oil or Low-Melting Solid	Frequently isolated as a red/brown oil after chromatographic purification [1]. May crystallize upon prolonged standing at -20°C.
Melting Point	< 25 °C (Ambient)	Often handled as a liquid. No high-temperature crystalline melting point is standardly reported in open literature, distinguishing it from 4-phenylpyridine (MP: 69-73°C).
Boiling Point	~320 °C (Predicted, 760 mmHg)	Experimental: Not distillable at atmospheric pressure. Requires high vacuum (<1 mmHg) for distillation to avoid decomposition.
Solubility	High	Soluble in DCM, $CHCl_3$, EtOAc, MeOH, DMSO. Sparingly soluble in water.
Appearance	Amber to Reddish-Brown	Color deepens upon oxidation; store under inert atmosphere (Ar/N_2).

Validated Synthesis Protocol: Suzuki-Miyaura Coupling

The most reliable route to **4-phenylpyridine-3-carbaldehyde** is the palladium-catalyzed cross-coupling of 4-chloropyridine-3-carbaldehyde with phenylboronic acid. This method avoids the harsh conditions of direct oxidation.

Reaction Scheme

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Reagents: 4-Chloropyridine-3-carbaldehyde (1.0 eq), Phenylboronic acid (1.2 eq), $Pd(PPh_3)_4$ (5 mol%), Na_2CO_3 (2.0 eq). Solvent: 1,4-Dioxane / Water (4:1 v/v). Conditions: Reflux (100°C), 12–16 hours, Inert Atmosphere.

Step-by-Step Methodology

This protocol is designed as a self-validating system; checkpoints are included to ensure reaction success before proceeding.

- Preparation (Inert Loop):
  - Charge a flame-dried round-bottom flask with 4-chloropyridine-3-carbaldehyde (1.0 equiv) and phenylboronic acid (1.2 equiv).
  - Add $Pd(PPh_3)_4$ (0.05 equiv) inside a glovebox or under a rapid stream of Nitrogen.
  - Checkpoint: Catalyst must be bright yellow. If brown/black, the catalyst is oxidized; do not proceed.
- Solvation & Activation:
  - Dissolve the solids in degassed 1,4-dioxane.
  - Add a degassed aqueous solution of Na_2CO_3 (2.0 equiv).
  - Equip with a reflux condenser and seal under N_2 balloon.
- Reaction Phase:
  - Heat the mixture to 100°C. The solution will typically darken to deep orange/brown (active Pd species).
  - Monitor via TLC (Hexane:EtOAc 3:1).
  - Checkpoint: The starting chloride (Rf ~0.6) should disappear. The product appears as a UV-active spot (Rf ~0.4) that stains orange with DNP (confirming aldehyde).
- Workup & Isolation:

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- Cool to room temperature.[3][4][5] Filter through a Celite pad to remove Pd black.
- Dilute filtrate with EtOAc and wash with water (2x) and brine (1x).
- Dry organic layer over Na_2SO_4 and concentrate in vacuo.

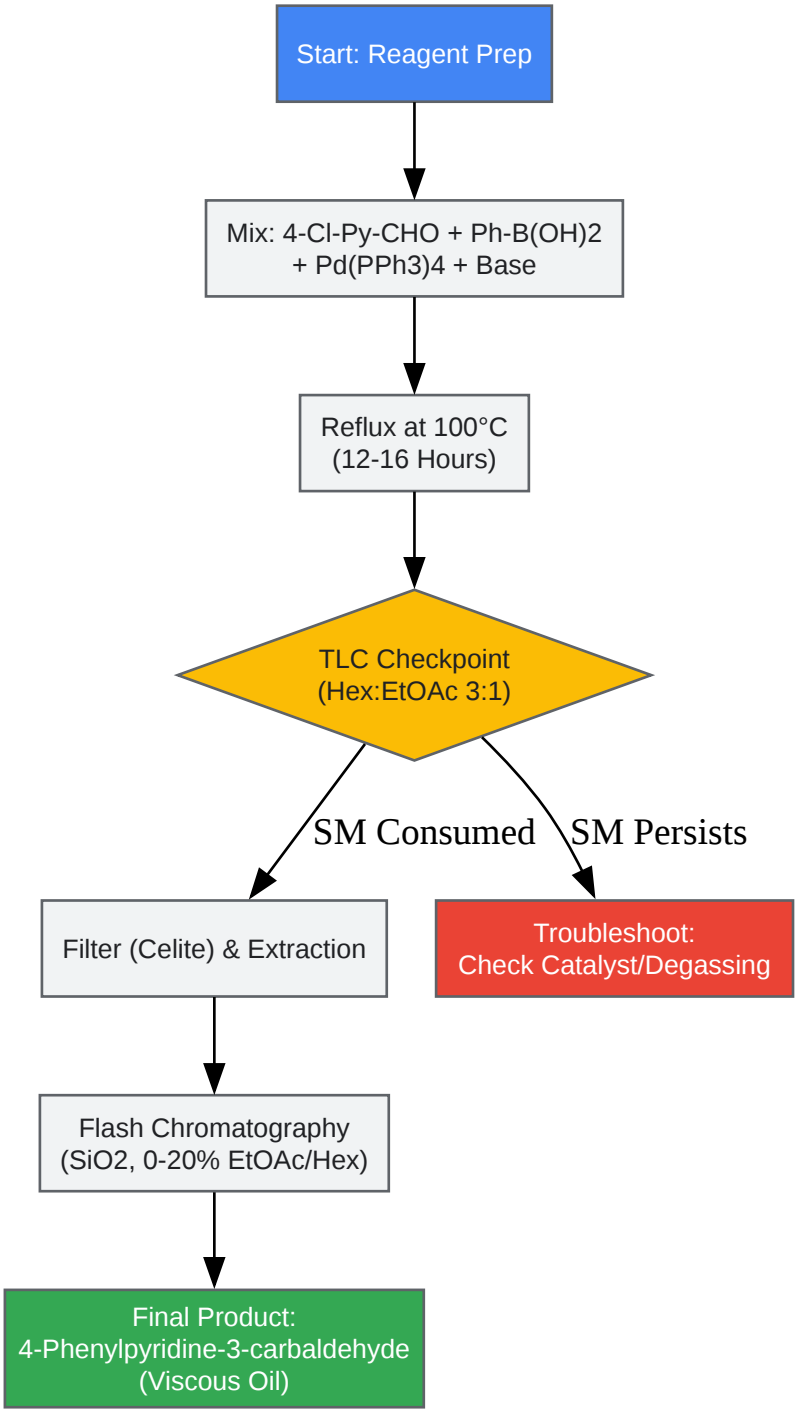
- Purification:
  - The crude residue is often a dark oil.
  - Purify via flash column chromatography (SiO_2) using a gradient of 0-20% EtOAc in Hexanes.
  - Result: Isolate the product as a clear to pale yellow oil (which may darken to red over time) [1].

Visualization of Workflows

Synthesis Workflow Diagram

The following diagram outlines the logical flow of the synthesis and critical decision points.

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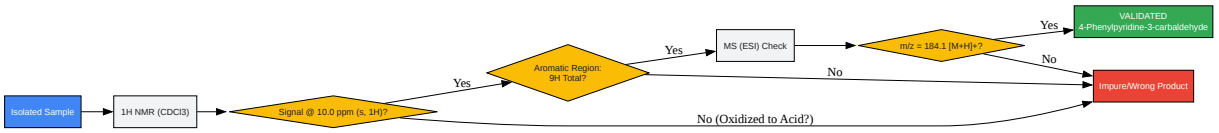
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Figure 1: Synthesis workflow for the Suzuki coupling of **4-phenylpyridine-3-carbaldehyde**.

Characterization Logic Tree

Use this logic to validate the identity of the synthesized oil.

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Figure 2: Self-validating characterization logic for confirming compound identity.

References

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- ChemicalBook. CAS 46268-56-8 Entry.[1][2][6][7][8][9] Confirms the identity as 4-Phenylnicotinaldehyde.[1][2][6][7][8][9]
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